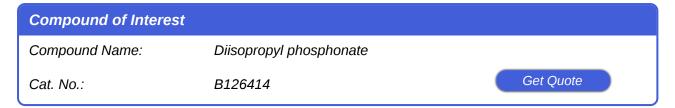


What are the physical and chemical properties of Diisopropyl phosphonate?

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An In-depth Technical Guide to Diisopropyl Phosphonate: Physical and Chemical Properties

Diisopropyl phosphonate (CAS No. 1809-20-7) is an organophosphorus compound that serves as a versatile intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries.[1][2] Its utility stems from a unique combination of physical and chemical characteristics that allow for its participation in a variety of chemical transformations. This guide provides a comprehensive overview of the physical and chemical properties of **diisopropyl phosphonate**, along with experimental protocols and logical relationship diagrams to support researchers, scientists, and drug development professionals.

Physical Properties

Diisopropyl phosphonate is a clear, colorless to yellow liquid at room temperature.[1][3][4] It is soluble in water, a property that simplifies reaction work-ups and certain formulation processes.[2][3] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Diisopropyl Phosphonate**



Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₅ O ₃ P	[1][3][5]
Molecular Weight	166.16 g/mol	[3][5]
Appearance	Clear, colorless to yellow liquid	[1][3][4]
Boiling Point	195.513 °C	[3]
Density	0.997 g/cm ³	[3]
Flash Point	90.254 °C	[3]
Purity	≥98% - ≥99%	[1][3][4][5]
Solubility	Soluble in water	[2][3]

Chemical Properties and Reactivity

The chemical behavior of **diisopropyl phosphonate** is dictated by its structure, which includes a reactive P-H bond and two isopropyl ester groups.[1] It is stable under normal conditions but is sensitive to moisture.[6]

Table 2: Chemical and Safety Information for Diisopropyl Phosphonate



Property	Description	Source(s)
Synonyms	Diisopropyl hydrogen phosphite, Phosphorous Acid Diisopropyl Ester	[5][6]
Stability	Stable under normal conditions; moisture sensitive.	[6]
Reactivity	The P-H bond is nucleophilic and adds to unsaturated systems.	[7]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, acid chlorides.	[6]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO ₂), Oxides of phosphorus.	[6]

Diisopropyl phosphonate is a key reactant in the Pudovik reaction, which involves the base-promoted nucleophilic addition of the P-H bond to unsaturated systems like aldehydes, imines, and alkenes.[7] This reaction is instrumental in the synthesis of α -hydroxyphosphonates, which are known for their bioactive properties.[7]

Experimental Protocols Synthesis of Diisopropyl Phosphonate

A common method for synthesizing **diisopropyl phosphonate** involves the esterification of phosphorus trichloride with isopropyl alcohol.[1]

Protocol:

- To a solution of isopropyl alcohol in a suitable solvent (e.g., dichloromethane) at a controlled temperature (e.g., 0-10 °C), phosphorus trichloride is added dropwise.
- The reaction mixture is stirred for a specified period to allow for complete reaction.



- Careful hydrolysis is then carried out to yield diisopropyl phosphonate.
- The product is purified, typically by distillation under reduced pressure, to achieve high purity (≥99%).[1]

Pudovik Reaction for the Synthesis of α -Hydroxyphosphonates

The following is a general protocol for the Pudovik reaction using **diisopropyl phosphonate** and an aldehyde.

Protocol:

- Diisopropyl phosphonate and an aldehyde (e.g., trans-cinnamaldehyde) are mixed.[7]
- A base, such as triethylamine, is added to the mixture.
- The reaction mixture is heated with continuous stirring for a set duration (e.g., 10 hours at 75
 °C).[7]
- Upon cooling, the solid product precipitates and is collected by filtration.
- The crude product can be further purified by recrystallization.

Characterization Techniques

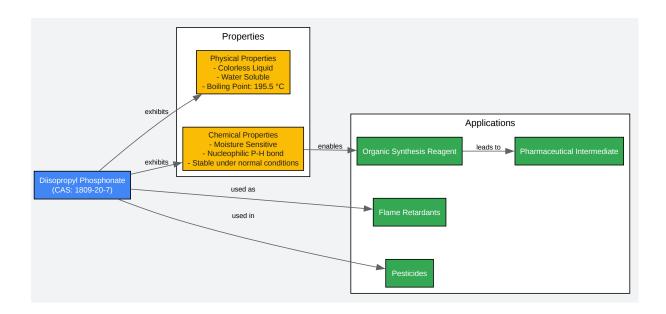
The identity and purity of **diisopropyl phosphonate** and its derivatives are typically confirmed using a suite of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H, ¹³C, and ³¹P NMR are used to elucidate the structure of the molecule. For example, in the characterization of a derivative, the ³¹P{¹H} NMR spectrum shows a sharp singlet, and the ¹H NMR provides information about the protons and their coupling to the phosphorus atom.[7][8]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule, confirming its elemental composition.



• Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.[7]

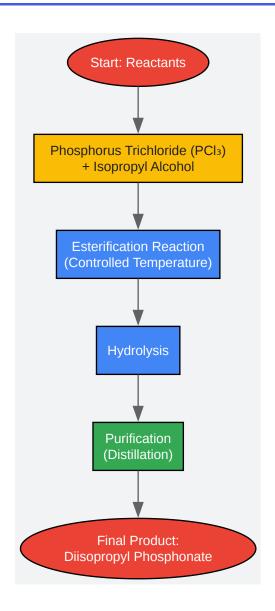
Visualizations



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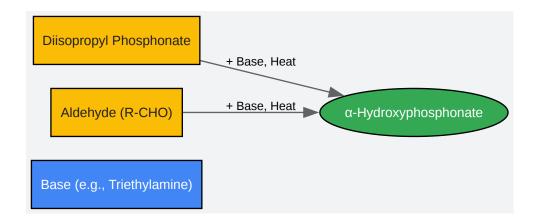
Caption: Logical relationship of **Diisopropyl Phosphonate**'s properties and applications.





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Caption: Experimental workflow for the synthesis of **Diisopropyl Phosphonate**.





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Caption: Simplified diagram of the Pudovik reaction.

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